

An In-depth Technical Guide to the Safe Handling of Titanium Tetraethoxide

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Compound of Interest

Compound Name: *Titanium tetraethoxide*

Cat. No.: *B144783*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **titanium tetraethoxide** (CAS No. 3087-36-3), a flammable and moisture-sensitive liquid commonly used in organic synthesis and materials science. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of experimental work.

Chemical and Physical Properties

Titanium tetraethoxide, also known as tetraethyl orthotitanate, is a colorless to pale yellow liquid.^[1] It is soluble in organic solvents but reacts with water.^{[1][2]}

Property	Value	Source
Molecular Formula	C8H20O4Ti	[3][4]
Molecular Weight	228.15 g/mol	[3]
Appearance	Colorless to pale yellow viscous liquid	[2]
Boiling Point	150 - 152 °C @ 10 mmHg	[5]
Melting Point	54 °C	[6]
Flash Point	28 °C / 82.4 °F	[3]
Density	1.088 g/cm ³	[5]
Water Solubility	Decomposes in contact with water	

Hazard Identification and Classification

Titanium tetraethoxide is classified as a hazardous substance.[7] It is a flammable liquid and vapor that can cause serious eye irritation.[3][8]

Hazard Class	Category	GHS Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation[2]

NFPA 704 Diamond:[9]

- Health (Blue): 2 - Moderate
- Flammability (Red): 2 - Moderate
- Instability (Yellow): 0 - Stable
- Special (White): None

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when working with **titanium tetraethoxide**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[5\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[3\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[3\]](#)[\[8\]](#)
- Ground and bond containers and receiving equipment during transfer to prevent static discharge.[\[5\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[5\]](#) Contact lenses should not be worn.[\[11\]](#)
- Skin Protection: Wear appropriate protective gloves (neoprene or nitrile rubber are recommended) and clothing to prevent skin exposure.[\[5\]](#)[\[10\]](#) Flame-retardant and antistatic protective clothing should be considered.
- Respiratory Protection: If working outside of a fume hood or if vapors/aerosols are generated, use a NIOSH-certified organic vapor respirator.[\[10\]](#)

Handling Procedures

- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.
[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[5]
- Use only non-sparking tools.[5]
- Avoid contact with skin, eyes, and clothing.[8] Do not breathe vapors or mists.[10]
- Wash hands thoroughly after handling.[3]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[5]
- Store away from incompatible materials such as strong oxidizing agents, acids, and moisture.[7][8]
- Keep containers tightly closed and protected from moisture.[5] The material is moisture-sensitive and can decompose on exposure to moist air or water.[8][10]

Emergency Procedures

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.[10]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. If skin irritation persists, call a physician.[3][10]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[5]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Get medical attention.
[5][10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[3\]](#) Water mist may be used to cool closed containers.[\[12\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[\[5\]](#)
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[\[3\]](#)[\[5\]](#) Containers may explode when heated.[\[12\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)

Accidental Release Measures

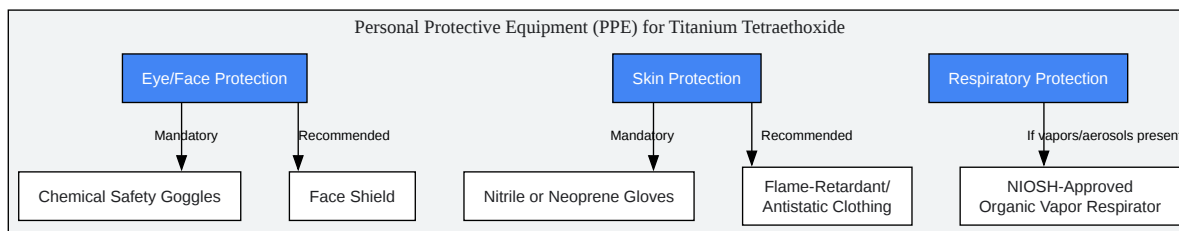
- Personal Precautions: Evacuate unnecessary personnel.[\[10\]](#) Remove all sources of ignition.[\[5\]](#) Ensure adequate ventilation.[\[3\]](#) Use personal protective equipment as required.[\[3\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[\[5\]](#)[\[12\]](#) Use spark-proof tools.[\[5\]](#)

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[3\]](#) Do not mix with other waste. Handle uncleaned containers as the product itself.

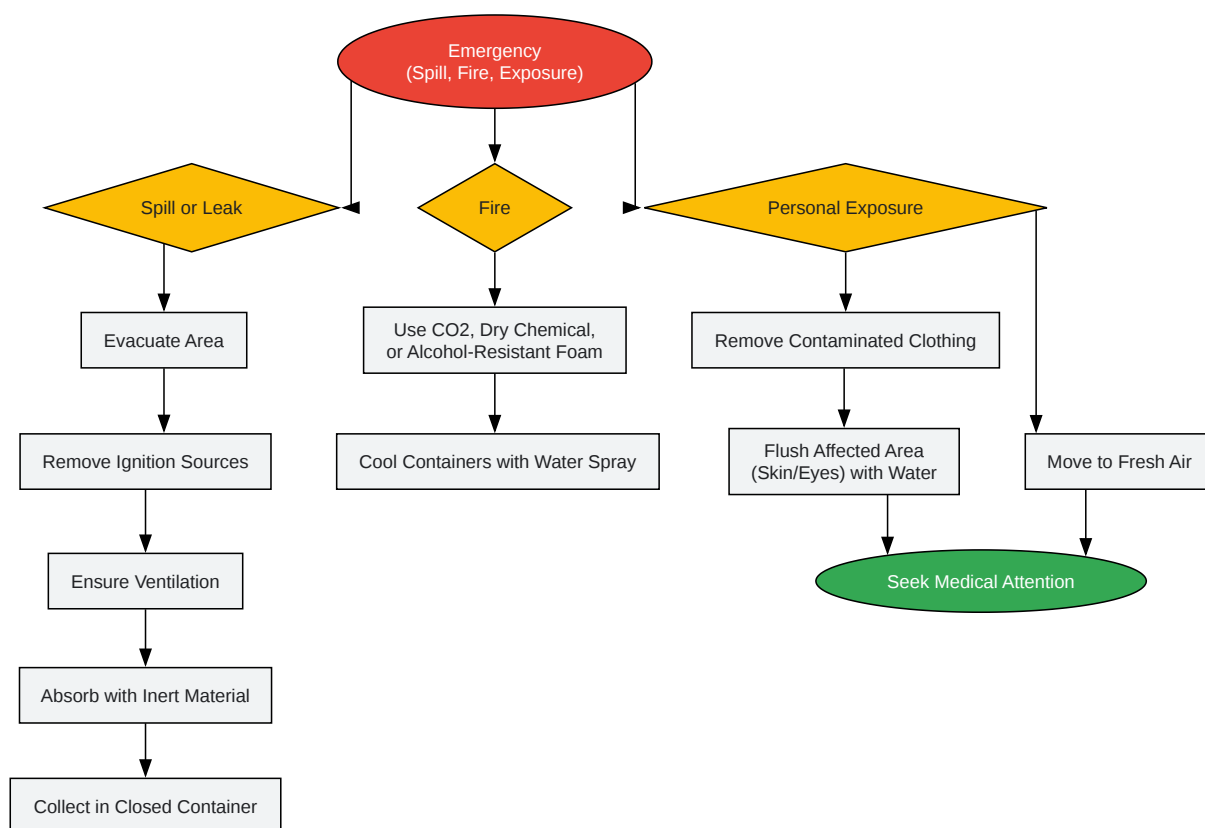
Visual Safety Guides

The following diagrams provide a quick reference for key safety information.



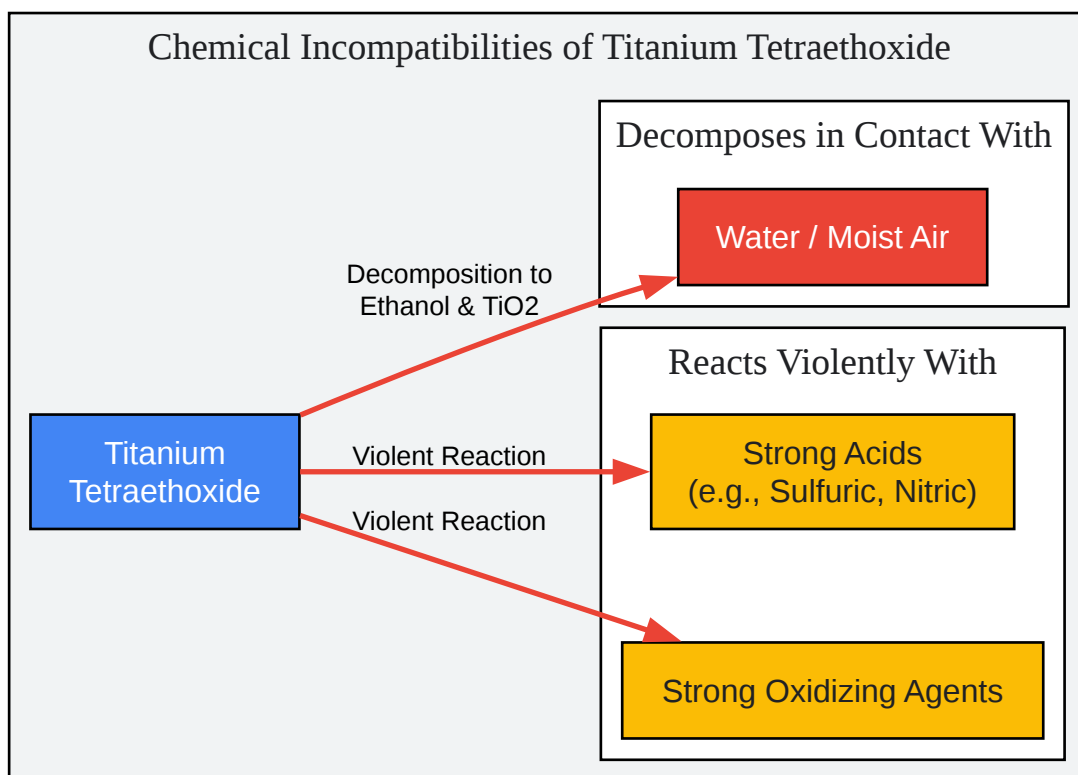
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Caption: Recommended Personal Protective Equipment for handling **titanium tetraethoxide**.



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Caption: Flowchart for emergency response procedures involving **titanium tetraethoxide**.



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Caption: Chemical incompatibility chart for **titanium tetraethoxide**.

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References

- 1. Page loading... [guidechem.com]
- 2. Titanium (IV) Ethoxide - ProChem, Inc. [prochemonline.com]
- 3. fishersci.com [fishersci.com]
- 4. Titanium tetraethoxide | C₈H₂₀O₄Ti | CID 76524 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. isg.ku.edu.tr [isg.ku.edu.tr]

- 6. Titanium ethoxide - Wikipedia [en.wikipedia.org]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. fishersci.com [fishersci.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. gelest.com [gelest.com]
- 11. gelest.com [gelest.com]
- 12. fishersci.com [fishersci.com]
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